

In Vivo Metabolism of Wofapyrin Components: A Technical Guide

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Compound of Interest

Compound Name: Wofapyrin

Cat. No.: B611819

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This technical guide provides an in-depth overview of the in vivo metabolism of the core components of **Wofapyrin**: aminopyrine and phenylbutazone. The information presented herein is intended to support research and development activities by providing detailed metabolic pathways, quantitative pharmacokinetic data, and comprehensive experimental methodologies.

Introduction

Wofapyrin is a combination drug product historically used for its analgesic and anti-inflammatory properties. Its pharmacological activity is derived from its two active ingredients: aminopyrine and phenylbutazone. A thorough understanding of the in vivo metabolic fate of these compounds is critical for assessing their efficacy, safety, and potential for drug-drug interactions. This guide summarizes key findings from various preclinical and clinical studies, with a focus on metabolic transformations, pharmacokinetic profiles, and the analytical methods used for their characterization.

In Vivo Metabolism of Aminopyrine

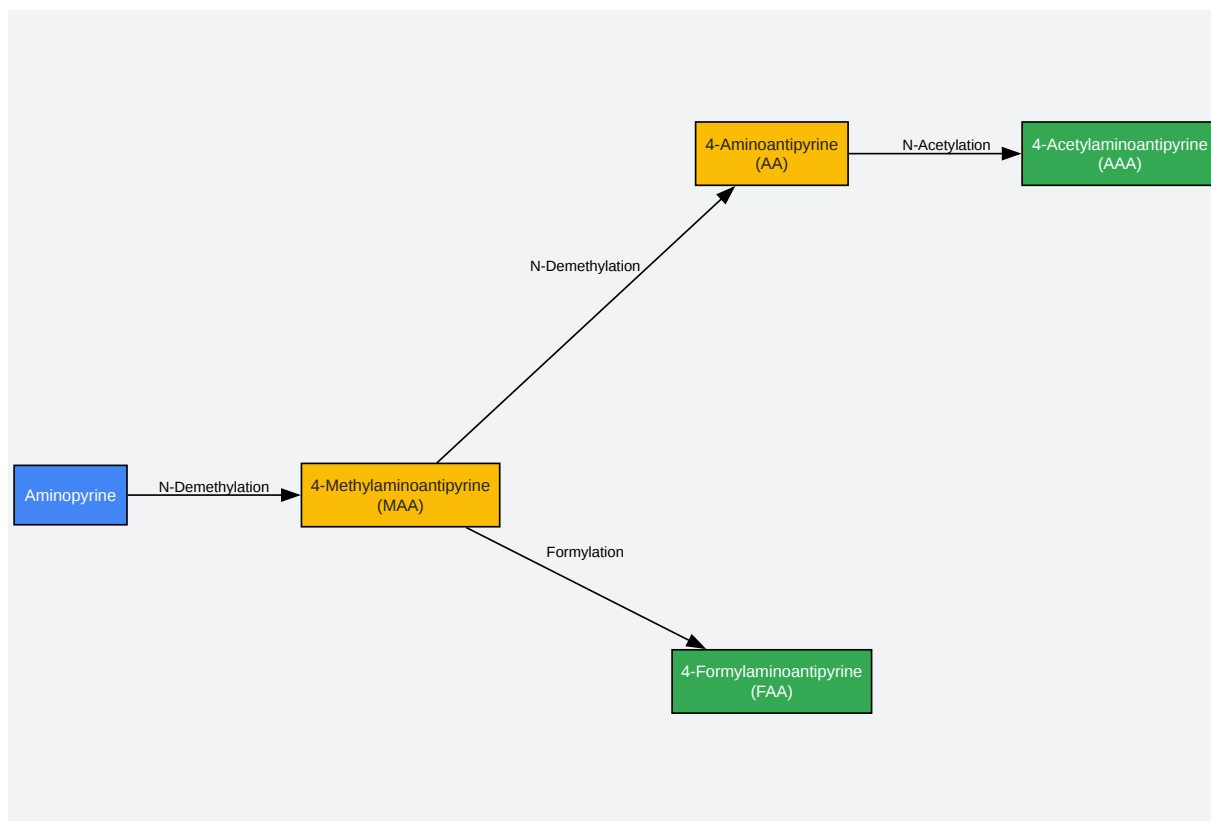
Aminopyrine undergoes extensive metabolism in vivo, primarily through N-demethylation, N-acetylation, and formylation. The major metabolic pathways have been elucidated in humans and rats, revealing several key metabolites.

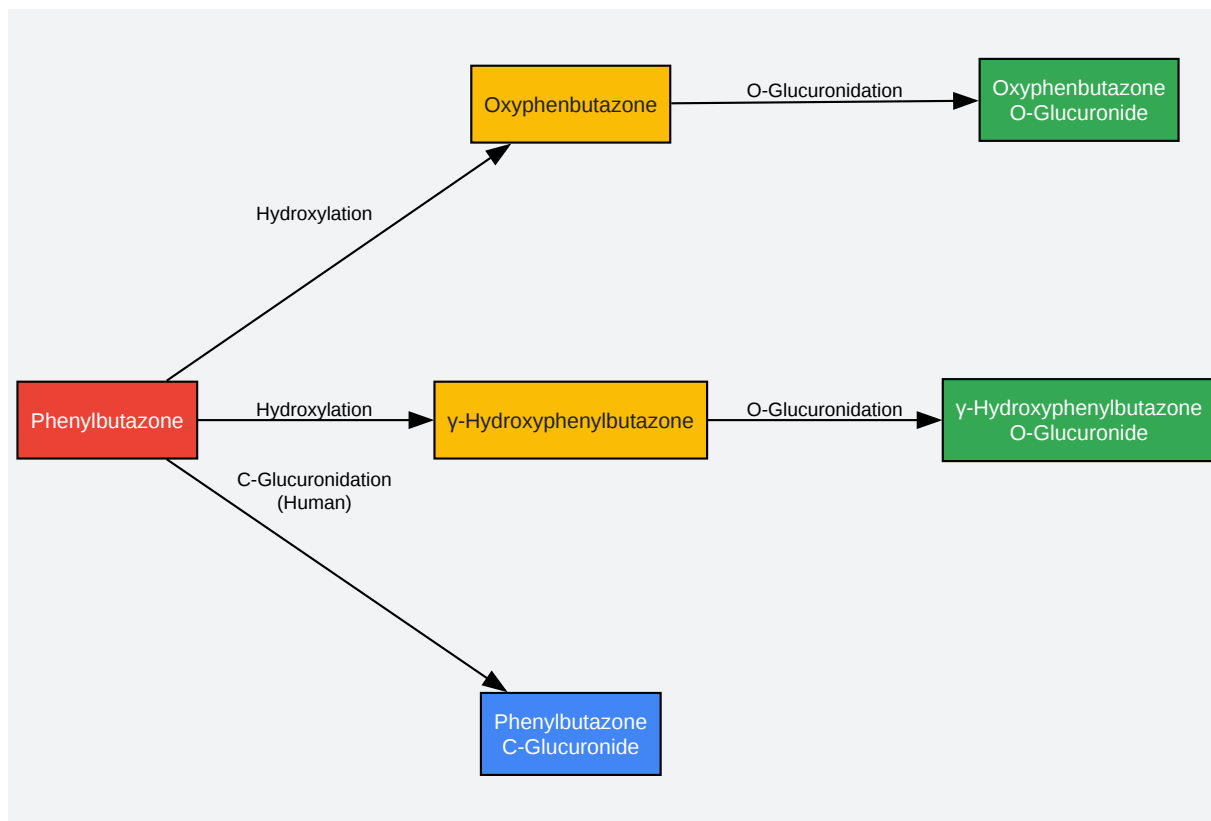
Metabolic Pathways

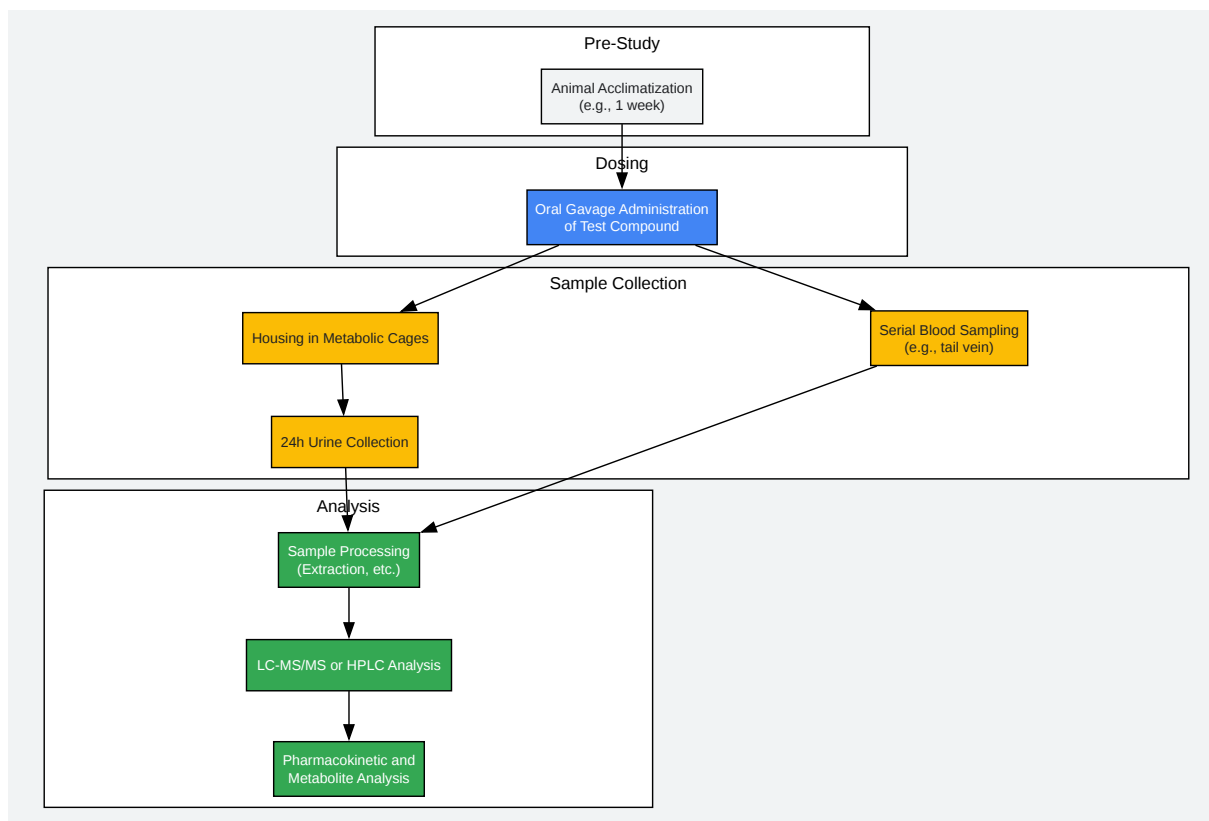
The biotransformation of aminopyrine follows a sequential and branched pathway. The initial and primary steps involve the demethylation of the dimethylamino group.

- **N-Demethylation:** This process occurs in two steps, first yielding 4-methylaminoantipyrine (MAA) and subsequently 4-aminoantipyrine (AA).
- **N-Acetylation:** 4-aminoantipyrine is a major substrate for N-acetyltransferase, leading to the formation of 4-acetylaminoantipyrine (AAA), a significant urinary metabolite in humans.
- **Formylation:** An alternative pathway for the metabolism of 4-methylaminoantipyrine involves formylation to produce 4-formylaminoantipyrine (FAA).

The metabolic cascade of aminopyrine is depicted in the following diagram.







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